

Thermal stability and degradation of Solvent Orange 107

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An In-depth Technical Guide on the Thermal Stability and Degradation of Solvent Orange 107

For researchers, scientists, and drug development professionals, understanding the physicochemical properties of chemical compounds is paramount. This guide provides a comprehensive overview of the thermal stability and degradation profile of C.I. **Solvent Orange 107** (CAS No. 185766-20-5), a polymethine dye known for its brilliant reddish-orange hue and use in coloring various polymers.[1][2][3][4]

Thermal Properties of Solvent Orange 107

Solvent Orange 107 is recognized for its excellent heat resistance, making it suitable for applications in high-temperature processing of plastics such as polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).[1][5][6][7] The thermal stability is a critical parameter, as it dictates the processing window and end-use applications of the colored polymer.

Quantitative Thermal Data

The following table summarizes the key thermal properties of **Solvent Orange 107** collated from various sources. These values are crucial for determining the suitability of the dye in different polymer matrices and processing conditions.



Property	Value	Polymer Matrix	Notes	Source(s)
Melting Point	220 °C	N/A	The temperature at which the dye transitions from a solid to a liquid state.	[8][9][10]
224 °C	N/A	[2][11]		
Heat Resistance	300 °C	PS	The maximum temperature the dye can withstand for a short duration (typically 5 minutes) without significant degradation.	[2][3][8][9]
280 °C	ABS, PMMA	[12]		
290 °C	PET	[12]	-	
320 °C	PC	[10][11]	-	
Light Fastness	7-8	N/A	Graded on a scale of 1 to 8, where 8 is the highest light fastness.	[8][9]

Experimental Protocols for Thermal Analysis

The thermal stability of **Solvent Orange 107** is typically evaluated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).[13][14][15] These methods provide valuable information on the decomposition temperature, weight loss profile, and phase transitions of the material.



Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[16][17] This technique is used to determine the thermal stability and composition of materials.

Objective: To determine the onset of thermal decomposition and the weight loss profile of **Solvent Orange 107**.

Methodology:

- Instrument: A thermogravimetric analyzer is used.
- Sample Preparation: A small amount of the dye sample (typically 5-10 mg) is accurately weighed and placed into a TGA crucible (e.g., alumina or platinum).[16]
- Atmosphere: The experiment is conducted under a controlled atmosphere, typically an inert gas such as nitrogen, at a specified flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.[18][19]
- Temperature Program: The sample is heated at a constant rate, for example, 10 °C/min or 20 °C/min, over a defined temperature range (e.g., from ambient temperature to 700 °C).[18]
 [19]
- Data Analysis: The weight loss of the sample is recorded as a function of temperature. The resulting TGA curve is analyzed to determine the onset temperature of decomposition, which is an indicator of the material's thermal stability.[19] The derivative of the TGA curve (DTG) can be used to identify the temperatures at which the rate of weight loss is maximal.[19]

Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.[20][21] It is used to study thermal transitions such as melting, crystallization, and glass transitions.[15]

Objective: To determine the melting point and other phase transitions of **Solvent Orange 107**.

Methodology:



- Instrument: A differential scanning calorimeter is used.
- Sample Preparation: A small, accurately weighed sample (typically 1-15 mg) is placed in a
 DSC pan (e.g., aluminum), which is then hermetically sealed.[13][20] An empty sealed pan is
 used as a reference.[20]
- Temperature Program: The sample and reference are subjected to a controlled temperature program, which typically involves heating at a constant rate (e.g., 10 K/min).[13] The program may also include cooling and subsequent heating cycles to study the thermal history of the sample.[13]
- Data Analysis: The heat flow to the sample is measured as a function of temperature.
 Endothermic events, such as melting, appear as peaks on the DSC curve, while exothermic events, such as crystallization, appear as troughs.[13] The melting point is typically determined as the onset or peak temperature of the melting endotherm.[15]

Thermal Degradation of Solvent Orange 107

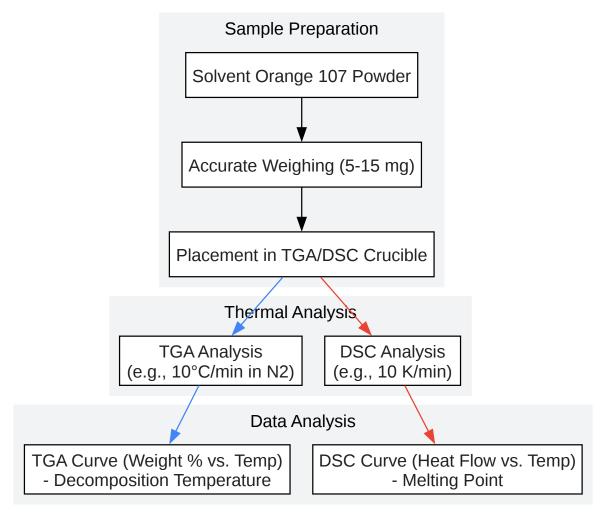
While specific degradation pathways for **Solvent Orange 107** are not extensively detailed in the reviewed literature, the thermal degradation of organic dyes in a polymer matrix generally involves the breaking of chemical bonds due to thermal energy. The degradation products can lead to discoloration and a loss of mechanical properties of the host polymer.

The thermal stability data indicates that **Solvent Orange 107** is stable up to high temperatures, making it suitable for processing in many engineering plastics.[7] However, prolonged exposure to temperatures exceeding its heat resistance limit will lead to decomposition. The nature and rate of degradation are influenced by factors such as the processing temperature, residence time at that temperature, the type of polymer matrix, and the presence of oxygen or other reactive species.

Visualizations Experimental Workflow for Thermal Analysis



Experimental Workflow for Thermal Analysis of Solvent Orange 107

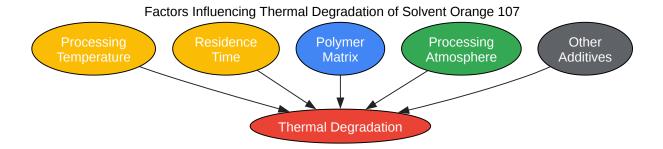


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A flowchart of the experimental workflow for thermal analysis.

Factors Influencing Thermal Degradation





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Key factors that can influence the thermal degradation of the dye.

Conclusion

Solvent Orange 107 exhibits high thermal stability, with a melting point around 220-224 °C and heat resistance up to 320 °C in certain polymers.[2][8][9][10][11] This makes it a robust colorant for a variety of high-temperature plastic processing applications. The thermal properties can be reliably characterized using standard thermal analysis techniques such as TGA and DSC. While specific degradation mechanisms require further investigation, the operational stability is influenced by a combination of temperature, time, the surrounding polymer, and atmospheric conditions. This guide provides a foundational understanding for professionals working with this high-performance solvent dye.

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